

# Personal protective equipment for handling D-Mannose-13C6

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: D-Mannose-13C6

Cat. No.: B12395662

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## Essential Safety and Handling Guide for D-Mannose-13C6

This guide provides crucial safety and logistical information for the proper handling and disposal of **D-Mannose-13C6**, a non-radioactive, stable isotope-labeled carbohydrate. Adherence to these procedures is essential for maintaining a safe laboratory environment and ensuring the integrity of experimental outcomes.

## Operational Plan: Step-by-Step Handling Procedures

### 1. Receiving and Inspection:

- Upon receipt, visually inspect the package for any signs of damage or leakage.
- Verify that the product name, CAS number (287100-74-7), and isotopic labeling (13C6) match the order specifications.[\[1\]](#)
- Don personal protective equipment (PPE) before handling the container.

### 2. Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or glasses.

- Hand Protection: Use standard laboratory gloves (e.g., nitrile). Change gloves frequently, especially if they become contaminated.
- Body Protection: A standard laboratory coat is required.
- Respiratory Protection: Under normal handling conditions with adequate ventilation, respiratory protection is not required. If creating dust, use a NIOSH-approved respirator.

### 3. Storage:

- Store in a tightly sealed container in a cool, dry place.[2]
- Keep away from strong oxidizing agents.
- **D-Mannose-13C6** is classified as a combustible solid.[1] Store away from sources of ignition.

### 4. Handling and Preparation of Solutions:

- Handle in a well-ventilated area. A chemical fume hood is recommended, especially when handling the powder, to avoid inhalation and prevent cross-contamination.
- To prevent contamination of natural abundance experiments, use dedicated spatulas, weighing boats, and glassware.
- When preparing solutions, if using water as the solvent, it is recommended to filter and sterilize the solution with a 0.22 µm filter before use.[3]
- Avoid creating dust.[4]

## Disposal Plan

### 1. Waste Identification:

- Solid Waste: Unused **D-Mannose-13C6** powder, contaminated weighing boats, and disposable labware.
- Liquid Waste: Solutions containing **D-Mannose-13C6**.

- Sharps Waste: Contaminated needles or other sharps.

## 2. Waste Segregation and Collection:

- Collect solid waste in a designated, labeled waste container.
- Collect liquid waste in a separate, labeled container. Do not mix with other chemical waste unless compatible.
- Dispose of contaminated sharps in an appropriate sharps container.

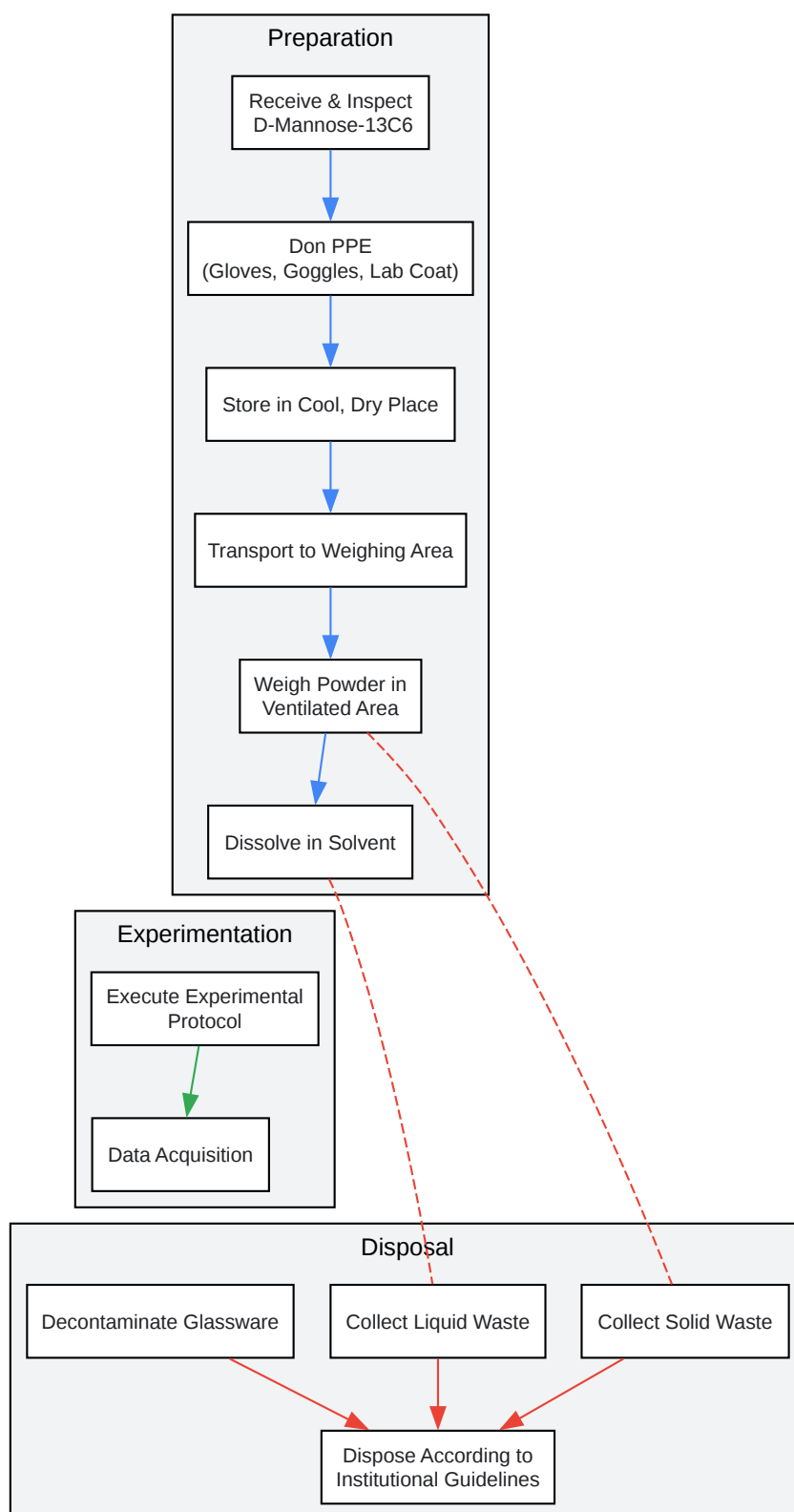
## 3. Final Disposal:

- Dispose of all waste in accordance with local, state, and federal regulations.
- While D-Mannose is not considered hazardous to the environment, it is crucial to follow institutional guidelines for chemical waste disposal.[\[5\]](#)[\[6\]](#)

## Quantitative Data Summary

Property	Value	Source
Molecular Formula	13C6H12O6	<a href="#">[1]</a>
Molecular Weight	186.11 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[7]</a>
Melting Point	133 °C	<a href="#">[1]</a> <a href="#">[8]</a>
Form	Solid Powder	<a href="#">[1]</a>
Isotopic Purity	≥98 atom % 13C	<a href="#">[1]</a>
Storage Class	11 (Combustible Solids)	<a href="#">[1]</a>

## Experimental Workflow for Handling D-Mannose-13C6



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Caption: Workflow for handling **D-Mannose-13C6** from receipt to disposal.

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## References

- 1. D -Mannose-13C6 13C 98atom 287100-74-7 [sigmaaldrich.com]
- 2. D-Mannose (U- $\text{A}^1\text{A}^3\text{C}\alpha$ , 99%) - Cambridge Isotope Laboratories, CLM-6567-0.25 [isotope.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. extrasynthese.com [extrasynthese.com]
- 5. innophos.com [innophos.com]
- 6. carlroth.com:443 [carlroth.com:443]
- 7. D-Mannose-13C6 | C<sub>6</sub>H<sub>12</sub>O<sub>6</sub> | CID 131877173 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Personal protective equipment for handling D-Mannose-13C6]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12395662#personal-protective-equipment-for-handling-d-mannose-13c6]

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)